

GTS-21 dihydrochloride light sensitivity and proper storage conditions

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Compound of Interest

Compound Name: GTS-21 dihydrochloride

Cat. No.: B15608787

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GTS-21 Dihydrochloride Technical Support Center

Welcome to the technical support center for **GTS-21 dihydrochloride**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the proper handling, storage, and troubleshooting of this compound.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GTS-21 dihydrochloride** upon receipt?

A: For long-term storage, it is recommended to store **GTS-21 dihydrochloride** powder at -20°C.^{[1][2][3]} Some suppliers suggest that storage at 2-8°C is also acceptable for shorter periods.^[4] The compound should be kept in a tightly sealed container, away from moisture and direct sunlight.^{[4][5]}

Q2: Is **GTS-21 dihydrochloride** sensitive to light?

A: While specific photostability studies are not readily available in the public domain, it is recommended to protect **GTS-21 dihydrochloride** from light.^{[1][4]} The compound has UV/Vis absorbance maxima at 258 and 406 nm, indicating it absorbs light in the UV and visible spectrum, which could potentially lead to degradation upon prolonged exposure. Therefore, it is

best practice to store it in a light-protected container, such as an amber vial, and in a dark location.

Q3: What is the recommended procedure for preparing a stock solution?

A: To prepare a stock solution, dissolve the **GTS-21 dihydrochloride** powder in a suitable solvent. Commonly used solvents include DMSO and water.^{[1][6]} For organic solvents like DMSO, ensure it is fresh, as moisture-absorbing DMSO can reduce solubility.^[2] When preparing aqueous solutions, it may be necessary to use a buffer, such as PBS (pH 7.2), to achieve the desired solubility.^[6] It is also recommended to purge the solvent with an inert gas before dissolving the compound.^[6]

Q4: How should I store stock solutions of **GTS-21 dihydrochloride**?

A: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^{[2][5]} For long-term storage, it is recommended to store solutions at -80°C, where they can be stable for up to a year.^[2] For shorter-term storage, -20°C is suitable, with stability for up to 1-3 months.^{[1][2][5]} Aqueous solutions are less stable, and it is not recommended to store them for more than one day.^[6]

Q5: My **GTS-21 dihydrochloride** solution has changed color. What should I do?

A: A color change in your solution could indicate degradation or contamination. It is best to discard the solution and prepare a fresh one from your solid stock. To prevent this, always follow the recommended storage conditions, including protection from light and avoiding repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Difficulty Dissolving Powder	- Incorrect solvent- Low-quality or old solvent- Insufficient mixing	- Confirm the appropriate solvent and its recommended concentration for your experiment.- Use fresh, high-purity solvent. For DMSO, ensure it is not moisture-absorbing.[2]- Gentle warming or sonication may aid dissolution.[5]
Precipitate Forms in Solution After Freezing	- Supersaturated solution- Improper freezing/thawing	- Ensure the concentration is not above the recommended solubility for the solvent.- Thaw the solution slowly and vortex to ensure it is fully redissolved before use.
Inconsistent Experimental Results	- Degradation of the compound- Improperly prepared solution	- Prepare fresh stock solutions from the solid powder.- Ensure accurate weighing and dilution to achieve the correct final concentration.- Aliquot stock solutions to minimize freeze-thaw cycles.[2][5]
Visible Particles or Cloudiness in Solution	- Contamination- Incomplete dissolution	- If preparing an aqueous solution for in-vitro use, filter-sterilize with a 0.22 µm filter. [5]- Ensure the powder is fully dissolved before use.

Quantitative Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years[7]	Recommended for long-term storage.[1][2][3]
2-8°C	Short-term	Keep in a tightly sealed container, away from moisture and light.[4]	
Stock Solution (in solvent)	-80°C	Up to 1 year[2]	Aliquot to avoid repeated freeze-thaw cycles.[2][5]
-20°C	1 to 3 months[1][2][5]	Aliquot to avoid repeated freeze-thaw cycles.[2][5]	
Aqueous Solution	2-8°C	Not recommended for more than one day[6]	Prepare fresh for each experiment.

Experimental Protocols

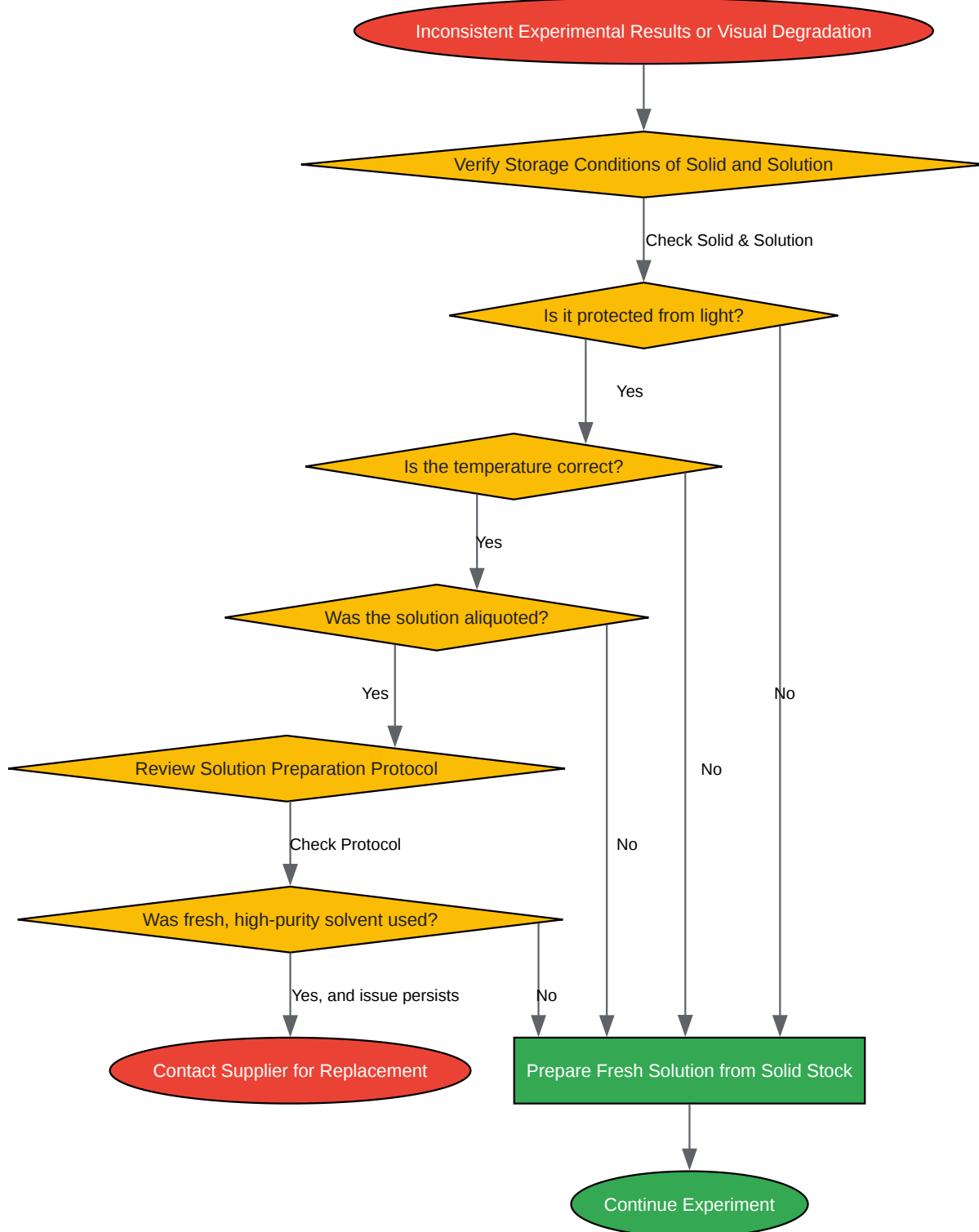
Protocol for Preparation of a 10 mM Stock Solution in DMSO

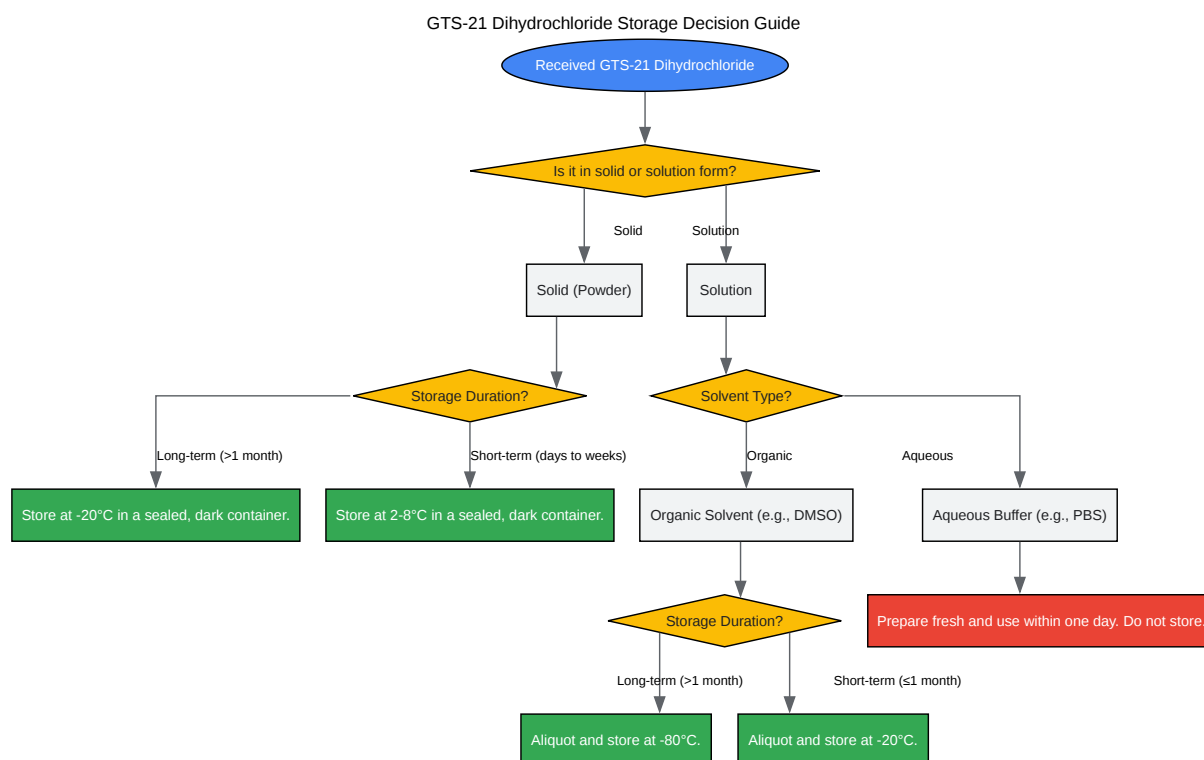
- Materials:
 - GTS-21 dihydrochloride** powder (Molecular Weight: 381.3 g/mol)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
 - Sterile, light-protected microcentrifuge tubes or vials
 - Calibrated balance and appropriate weighing tools
 - Vortex mixer

- Procedure:
 1. Equilibrate the **GTS-21 dihydrochloride** vial to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of **GTS-21 dihydrochloride** powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.813 mg of the powder.
 3. Add the appropriate volume of DMSO to the powder. For the example above, add 1 mL of DMSO.
 4. Vortex the solution until the powder is completely dissolved. Gentle warming may be used if necessary.
 5. Aliquot the stock solution into smaller, single-use volumes in light-protected tubes.
 6. Store the aliquots at -20°C or -80°C as per the recommended storage guidelines.

Visualizations

Troubleshooting Workflow for GTS-21 Stability Issues

[Click to download full resolution via product page](#)Caption: Troubleshooting workflow for stability issues with **GTS-21 dihydrochloride**.



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Caption: Decision guide for proper storage of **GTS-21 dihydrochloride**.

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